

Application Notes and Protocols for HTRF cAMP Assay of RXFP2 Activation

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Compound of Interest

Compound Name: *RXFP2 agonist 1*

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These application notes provide a detailed protocol for measuring the activation of the Relaxin Family Peptide Receptor 2 (RXFP2) using a Homogeneous Time-Resolved Fluorescence (HTRF) cAMP assay. This assay is a competitive immunoassay that quantifies cyclic adenosine monophosphate (cAMP), a key second messenger in G protein-coupled receptor (GPCR) signaling pathways. Activation of RXFP2, a Gs-coupled receptor, leads to an increase in intracellular cAMP levels.

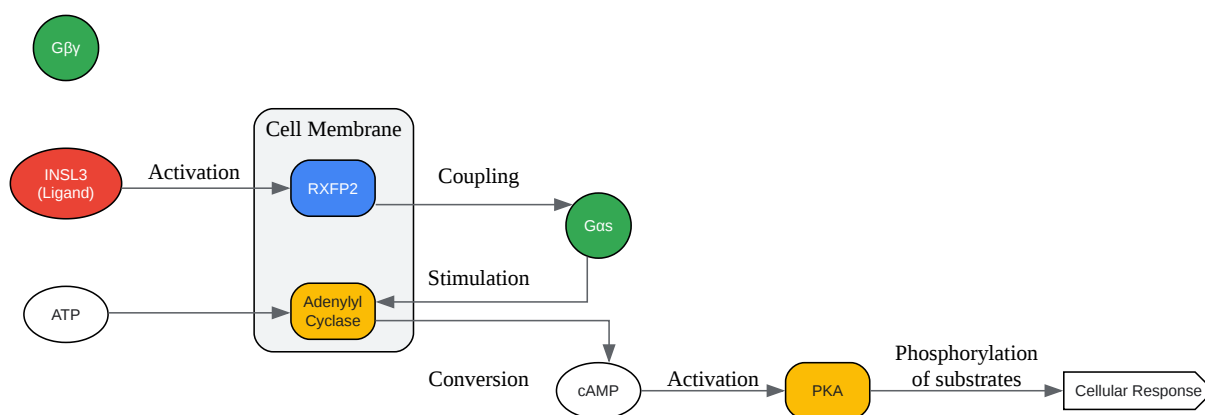
Principle of the HTRF cAMP Assay

The HTRF cAMP assay is based on the principle of competitive binding and Förster Resonance Energy Transfer (FRET).[1][2] The assay utilizes two key components: a cAMP-specific antibody labeled with a fluorescent donor (e.g., Europium cryptate) and a cAMP analog labeled with a fluorescent acceptor (e.g., d2).[1][3] In the absence of cellular cAMP, the antibody-donor and the cAMP-acceptor are in close proximity, allowing for FRET to occur when the donor is excited. This results in a high HTRF signal. When cells are stimulated and produce endogenous cAMP, it competes with the labeled cAMP for binding to the antibody.[4] This competition leads to a decrease in the proximity of the donor and acceptor, causing a reduction

in the FRET signal. The magnitude of this decrease is directly proportional to the amount of cAMP produced by the cells, allowing for the quantification of receptor activation.[5]

RXFP2 Signaling Pathway

Relaxin Family Peptide Receptor 2 (RXFP2) is the cognate receptor for Insulin-like peptide 3 (INSL3).[6] Upon ligand binding, RXFP2 primarily couples to the G α s protein subunit.[7] This activation stimulates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cAMP.[6] The resulting increase in intracellular cAMP activates downstream effectors such as Protein Kinase A (PKA), leading to various cellular responses.[8] While predominantly G α s-coupled, some studies suggest that RXFP2 can also couple to inhibitory G proteins (G α i/o), which can modulate the overall cAMP response.[6][9]



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Caption: RXFP2 signaling pathway leading to cAMP production.

Experimental Protocols

This section provides detailed methodologies for performing the HTRF cAMP assay to measure RXFP2 activation. The protocol is optimized for Human Embryonic Kidney (HEK293) cells

stably expressing human RXFP2.

Cell Culture and Preparation

- Cell Line: HEK293 cells stably expressing human RXFP2.
- Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., G418) to maintain receptor expression.[\[10\]](#)[\[11\]](#)
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO₂.[\[10\]](#)
- Subculturing: Passage cells every 2-3 days or when they reach 80-90% confluency.
- Cell Plating for Assay:
 - On the day before the assay, wash the cells with Phosphate-Buffered Saline (PBS) and detach them using a non-enzymatic cell dissociation solution.
 - Resuspend the cells in fresh culture medium and perform a cell count.
 - Seed the cells into a white, low-volume 384-well plate at a density of 4,000 to 8,000 cells per well in a volume of 5-10 µL.[\[4\]](#) The optimal cell density should be determined empirically to achieve a robust assay window.
 - Incubate the plate overnight at 37°C with 5% CO₂.[\[4\]](#)

HTRF cAMP Assay Protocol

This protocol is based on a total assay volume of 20 µL. Adjust volumes proportionally if using a different plate format.

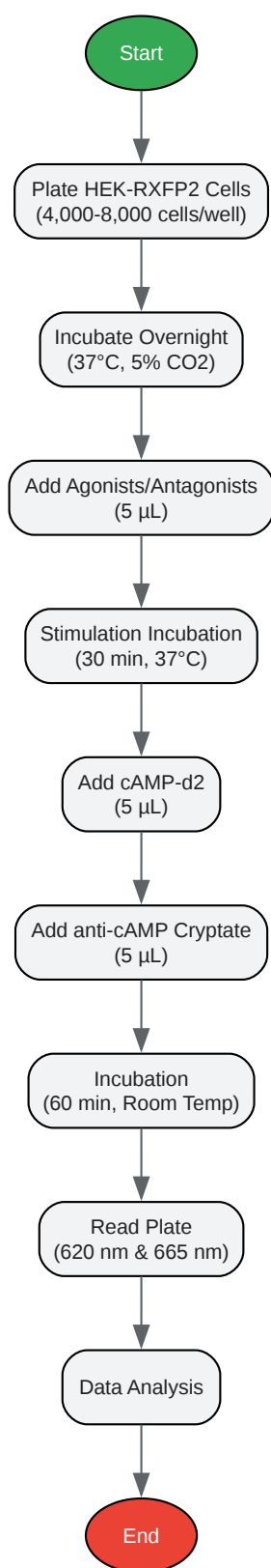
Reagent Preparation:

- Stimulation Buffer: As recommended by the HTRF cAMP assay kit manufacturer (e.g., PBS with 1 mM IBMX). IBMX is a phosphodiesterase inhibitor that prevents the degradation of cAMP.[\[3\]](#)

- **cAMP Standard Curve:** Prepare a serial dilution of the cAMP standard provided in the kit using the stimulation buffer. The concentration range should typically cover 0.17 nM to 2800 nM.[\[1\]](#)
- **Ligands:** Prepare stock solutions of RXFP2 agonists (e.g., INSL3) and antagonists in an appropriate solvent (e.g., DMSO). Further dilute the compounds in stimulation buffer to the desired final concentrations. The final DMSO concentration in the assay should be kept below 0.5% to avoid solvent effects.
- **HTRF Reagents:** Reconstitute the cAMP-d2 and anti-cAMP Cryptate reagents according to the manufacturer's instructions. Prepare working solutions by diluting them in the provided lysis buffer.

Assay Procedure:

- **Compound Addition:**
 - For agonist testing, add 5 μ L of the diluted agonist solutions to the wells containing the cells. For the basal control, add 5 μ L of stimulation buffer.
 - For antagonist testing, pre-incubate the cells with 5 μ L of the antagonist solutions for 15-30 minutes before adding 5 μ L of an EC80 concentration of a known RXFP2 agonist (e.g., INSL3).
- **Stimulation:** Incubate the plate at 37°C for 30 minutes.[\[4\]](#)
- **Lysis and Detection:**
 - Add 5 μ L of the cAMP-d2 working solution to each well.
 - Add 5 μ L of the anti-cAMP Cryptate working solution to each well.
- **Incubation:** Incubate the plate at room temperature for 60 minutes, protected from light.[\[3\]](#)
- **Plate Reading:** Read the plate on an HTRF-compatible plate reader at two wavelengths: 620 nm (donor emission) and 665 nm (acceptor emission).



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Caption: Experimental workflow for the HTRF cAMP assay.

Data Analysis

- Calculate the HTRF Ratio: For each well, calculate the ratio of the fluorescence signals at 665 nm and 620 nm and multiply by 10,000.[\[5\]](#)
 - $\text{Ratio} = (\text{Signal } 665 \text{ nm} / \text{Signal } 620 \text{ nm}) * 10,000$
- Calculate Delta F %: This represents the signal-to-background ratio.
 - $\text{Delta F \%} = [(\text{Standard or Sample Ratio} - \text{Ratio of negative control}) / \text{Ratio of negative control}] * 100$ [\[1\]](#)
- Generate a Standard Curve: Plot the HTRF ratio (or Delta F %) of the cAMP standards against the known cAMP concentrations. Use a four-parameter logistic regression to fit the curve.[\[5\]](#)
- Determine cAMP Concentrations: Interpolate the cAMP concentrations for the experimental samples from the standard curve using their respective HTRF ratios.[\[3\]](#)
- Generate Dose-Response Curves: Plot the calculated cAMP concentrations against the logarithm of the agonist concentrations. Fit the data using a sigmoidal dose-response curve (variable slope) to determine the EC50 (potency) and Emax (efficacy) values.

Data Presentation

The following tables summarize representative quantitative data for RXFP2 activation obtained from HTRF cAMP assays.

Table 1: Potency (EC50) of RXFP2 Agonists

Agonist	Cell Line	EC50 (nM)	Reference
Human INSL3	H295R-human RXFP2	4.0	[5]
Rat INSL3	H295R-rat RXFP2	0.16 (for cortisol secretion)	[5]
Compound 6641	HEK-RXFP2	380	[12][13]
Compound 4337	HEK-RXFP2	-	[12][13]
Compound 4340	HEK-RXFP2	-	[12][13]
Compound 1715	HEK-RXFP2	-	[12][13]

Table 2: Efficacy (Emax) of RXFP2 Agonists (Normalized to 100 nM INSL3)

Agonist	Cell Line	Emax (%)	Reference
Compound 6641	HEK-RXFP2	107	[12][13]
Compound 4337	HEK-RXFP2	78.5	[12][13]
Compound 4340	HEK-RXFP2	53.1	[12][13]
Compound 1715	HEK-RXFP2	41.3	[12][13]

Table 3: Example RXFP2 cAMP Assay Protocol Parameters

Parameter	Value	Description	Reference
Cells	8,000 cells/well	HEK293 cells stably expressing RXFP2	[4]
Cell Incubation	16–24 h	37°C, 5% CO2	[4]
Compound/Forskolin	2.5 µL	Test compounds in DMSO, forskolin as control	[4]
Stimulation Time	30 min	37°C, 5% CO2	[4]
cAMP-d2	8 µL	Diluted 1:18 in lysis buffer	[4]
Anti-cAMP Cryptate	8 µL	Diluted 1:20 in lysis buffer	[4]
Final Incubation	30 min	Room temperature	[4]
Detector	TR-FRET	EnVision plate reader or equivalent	[4]

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